

3-Ethylpentan-1-ol CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Ethylpentan-1-ol

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An In-depth Technical Guide to 3-Ethylpentan-1-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Ethylpentan-1-ol**, a branched-chain primary alcohol. It details the compound's chemical identity, physicochemical properties, synthesis, and analytical methodologies. While specific biological activities and applications in drug development for **3-Ethylpentan-1-ol** are not extensively documented, this guide also explores the general biological effects of aliphatic alcohols, offering a basis for future research and potential applications.

Chemical Identity and Properties

3-Ethylpentan-1-ol is an organic compound with the systematic IUPAC name **3-ethylpentan-1-ol**. It is a structural isomer of heptanol.

Table 1: Chemical Identifiers for **3-Ethylpentan-1-ol**

Identifier	Value
CAS Number	66225-51-2[1][2]
Molecular Formula	C7H16O[1][2]
IUPAC Name	3-ethylpentan-1-ol[1]
Synonyms	1-Pentanol, 3-ethyl-[1]
InChI	InChI=1S/C7H16O/c1-3-7(4-2)5-6-8/h7-8H,3-6H2,1-2H3[1]
InChIKey	DVEFUHVWJONKR-UHFFFAOYSA-N[1]
Canonical SMILES	CCC(CC)CCO[1]

Table 2: Physicochemical Properties of **3-Ethylpentan-1-ol**

Property	Value	Source
Molecular Weight	116.20 g/mol	[1][2]
Boiling Point	161.3 ± 8.0 °C at 760 mmHg	[3]
Density	0.8 ± 0.1 g/cm ³	[3]
Flash Point	61.8 ± 6.5 °C	[3]
LogP	2.29	[3]
PSA (Polar Surface Area)	20.23 Å ²	[3]
Exact Mass	116.120117	[3]

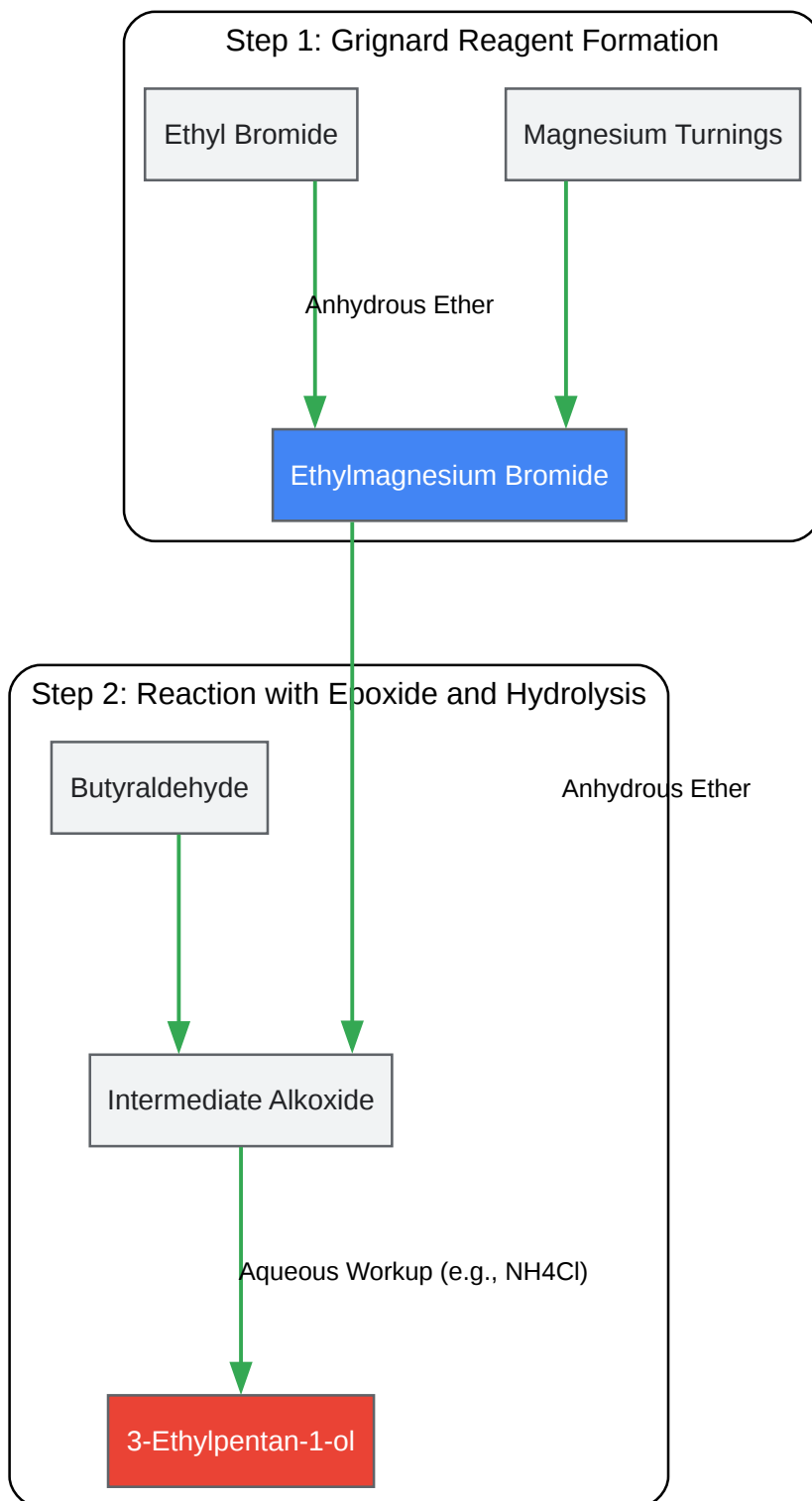
Synthesis of 3-Ethylpentan-1-ol

The synthesis of **3-Ethylpentan-1-ol** can be achieved through various organic synthesis routes. A common approach involves the use of a Grignard reagent to form the carbon skeleton, followed by the introduction of the hydroxyl group. While a specific protocol for **3-Ethylpentan-1-ol** is not readily available in the searched literature, a detailed methodology for the synthesis of the closely related tertiary alcohol, 3-ethyl-3-pentanol, can be adapted. A

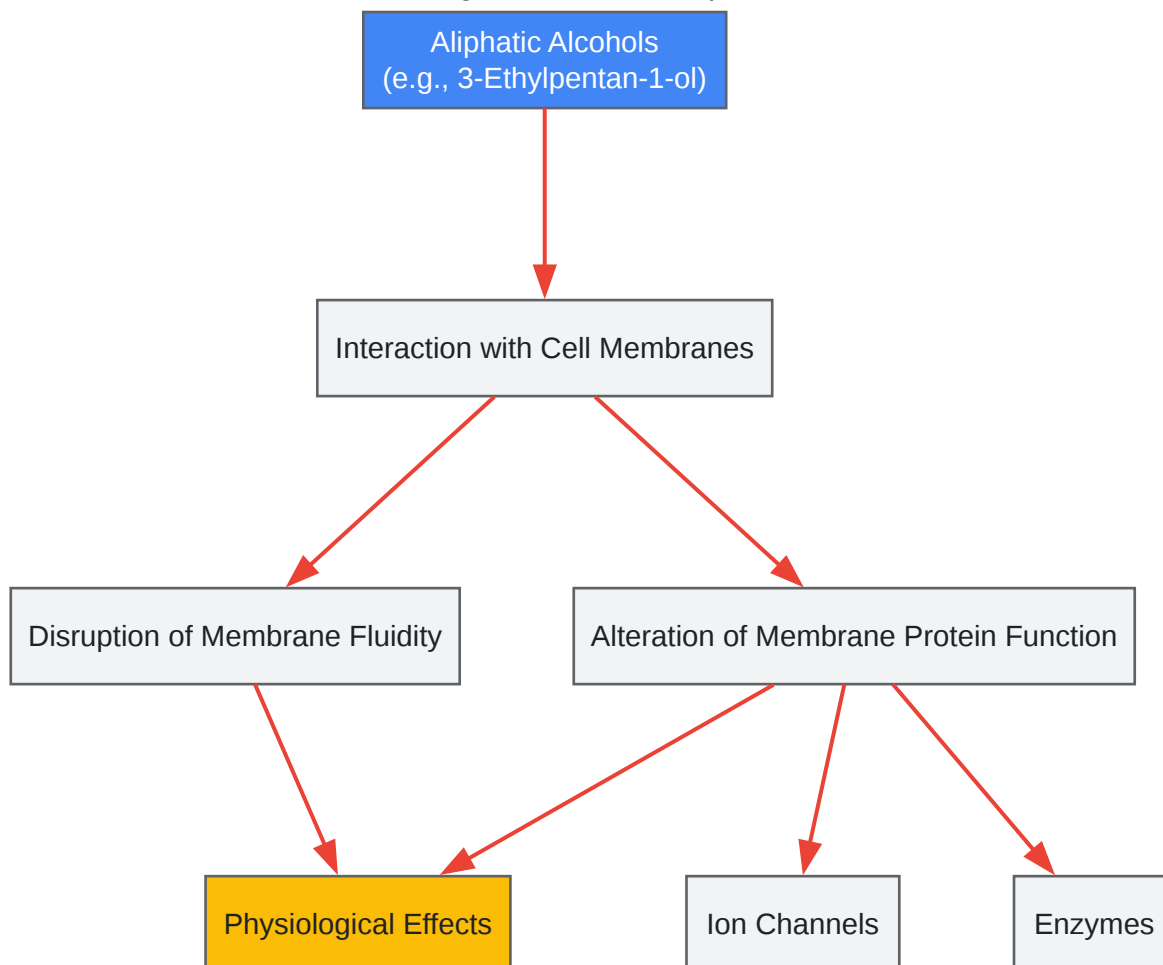
plausible synthetic route for **3-Ethylpentan-1-ol** would involve the reaction of a suitable Grignard reagent with an appropriate epoxide or aldehyde.

A hypothetical two-step synthesis is outlined below:

Hypothetical Synthesis of 3-Ethylpentan-1-ol



General Biological Effects of Aliphatic Alcohols



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Phone: (601) 213-4426

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